

Praseodymium(III) isopropoxide safety data sheet (SDS) information

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Compound of Interest

Compound Name: Praseodymium(III) isopropoxide

Cat. No.: B095675

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An In-depth Technical Guide to the Safety of Praseodymium(III) Isopropoxide

This technical guide provides a detailed overview of the safety information for **Praseodymium(III) isopropoxide** (CAS No. 19236-14-7), compiled for researchers, scientists, and professionals in drug development. The information is based on available Safety Data Sheets (SDS) and chemical data sources.

Chemical Identification

Praseodymium(III) isopropoxide is an organometallic compound featuring the rare earth element praseodymium in its +3 oxidation state.[1] It is primarily used as a precursor in the synthesis of various praseodymium-containing materials.[1]

Identifier	Value
Chemical Name	Praseodymium(III) isopropoxide[1][2]
Synonyms	Praseodymium i-propoxide, Praseodymium Tripropan-2-Olate[1][3]
CAS Number	19236-14-7[2][3][4][5][6]
Molecular Formula	C ₉ H ₂₁ O ₃ Pr[1][3][5][7]
Molecular Weight	318.17 g/mol [1][3][5][6]

Physical and Chemical Properties

The compound is a solid that is sensitive to moisture and soluble in organic solvents.[1][4][6] Its reaction with moisture can lead to the formation of praseodymium hydroxide and isopropanol.[1]

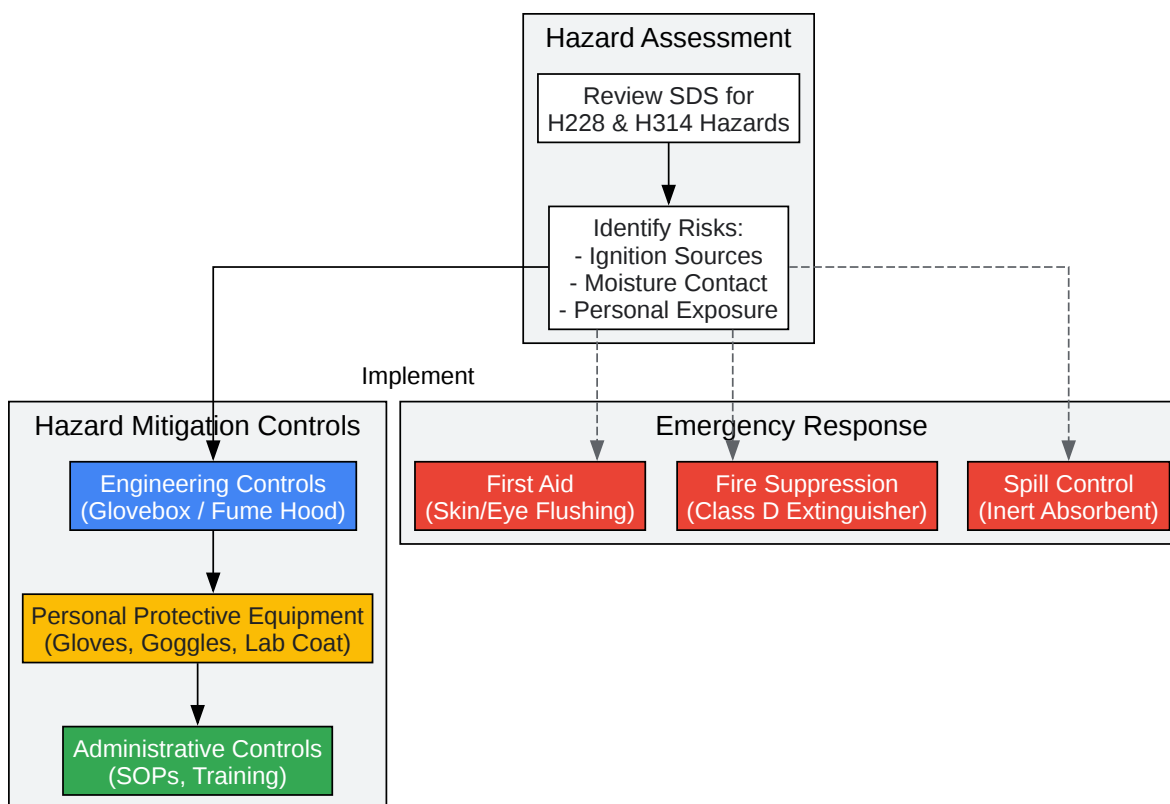
Property	Value
Appearance	Green or yellow-green powder/solid[1][4][6]
Sublimation Point	175°C at 0.04 mmHg vacuum[4][8]
Sensitivity	Moisture sensitive[4][6]

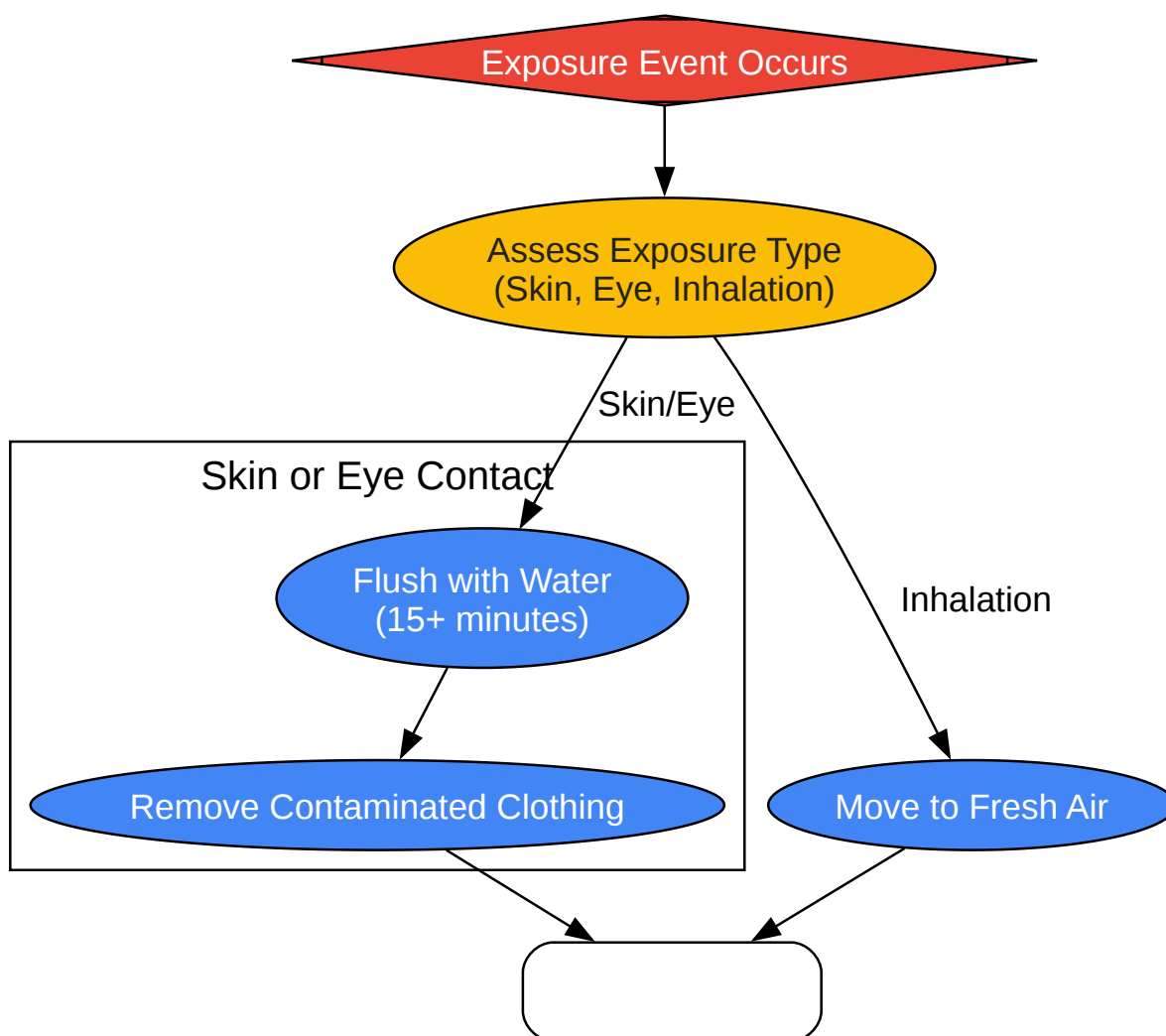
Hazard Identification and Classification

Praseodymium(III) isopropoxide is classified as a hazardous substance. The primary dangers are its flammability and its corrosive effects on skin and eyes.[2][5]

Hazard Classification	GHS Code	Signal Word & Statement
Flammable Solids	Category 1	Danger - H228: Flammable solid[2][5]
Skin Corrosion	Category 1B	Danger - H314: Causes severe skin burns and eye damage[2][5]

The following diagram outlines the workflow for assessing and mitigating the hazards associated with this chemical.





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